

preparing ABT-072 stock solutions for experiments

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Compound of Interest

Compound Name: *ABT-072 potassium trihydrate*

Cat. No.: *B8210107*

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Application Notes and Protocols for ABT-072

For Researchers, Scientists, and Drug Development Professionals

Abstract

ABT-072 is a potent, non-nucleoside inhibitor of the hepatitis C virus (HCV) NS5B polymerase, an RNA-dependent RNA polymerase essential for viral replication.^[1] This document provides detailed protocols for the preparation of ABT-072 stock solutions for in vitro and in vivo experiments, along with its physicochemical properties and a summary of its mechanism of action. Adherence to these guidelines will ensure consistent and reproducible experimental results.

Physicochemical Properties of ABT-072

ABT-072 is a small molecule with the following properties:

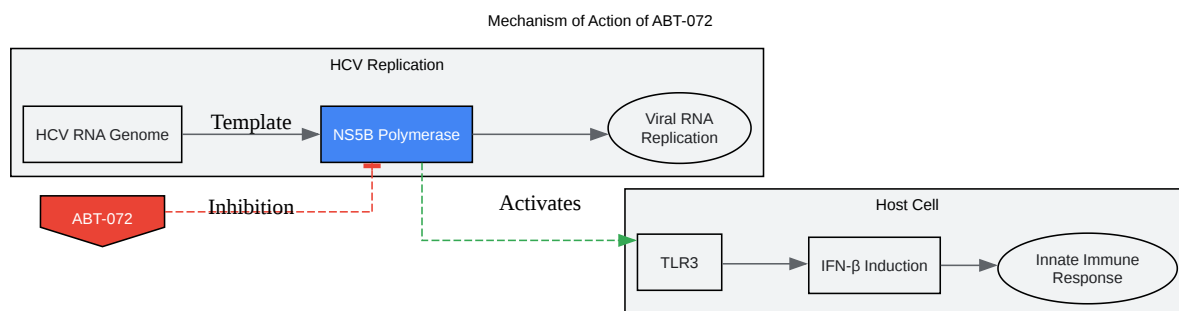
Property	Value	Source
IUPAC Name	N-[4-[(E)-2-[3-tert-butyl-5-(2,4-dioxypyrimidin-1-yl)-2-methoxyphenyl]ethenyl]phenyl]methanesulfonamide	[2]
Molecular Formula	C ₂₄ H ₂₇ N ₃ O ₅ S	[2]
Molecular Weight	469.6 g/mol	[2]
CAS Number	1132936-00-5	[2]
Appearance	Solid powder	N/A
Solubility	DMSO: Soluble. Quantitative data not publicly available. Water: Extremely low intrinsic aqueous solubility. Ethanol: Soluble. Quantitative data not publicly available.	[3]

Note: It is highly recommended to empirically determine the solubility of ABT-072 in your specific batch of DMSO to establish the upper concentration limit for your stock solutions.

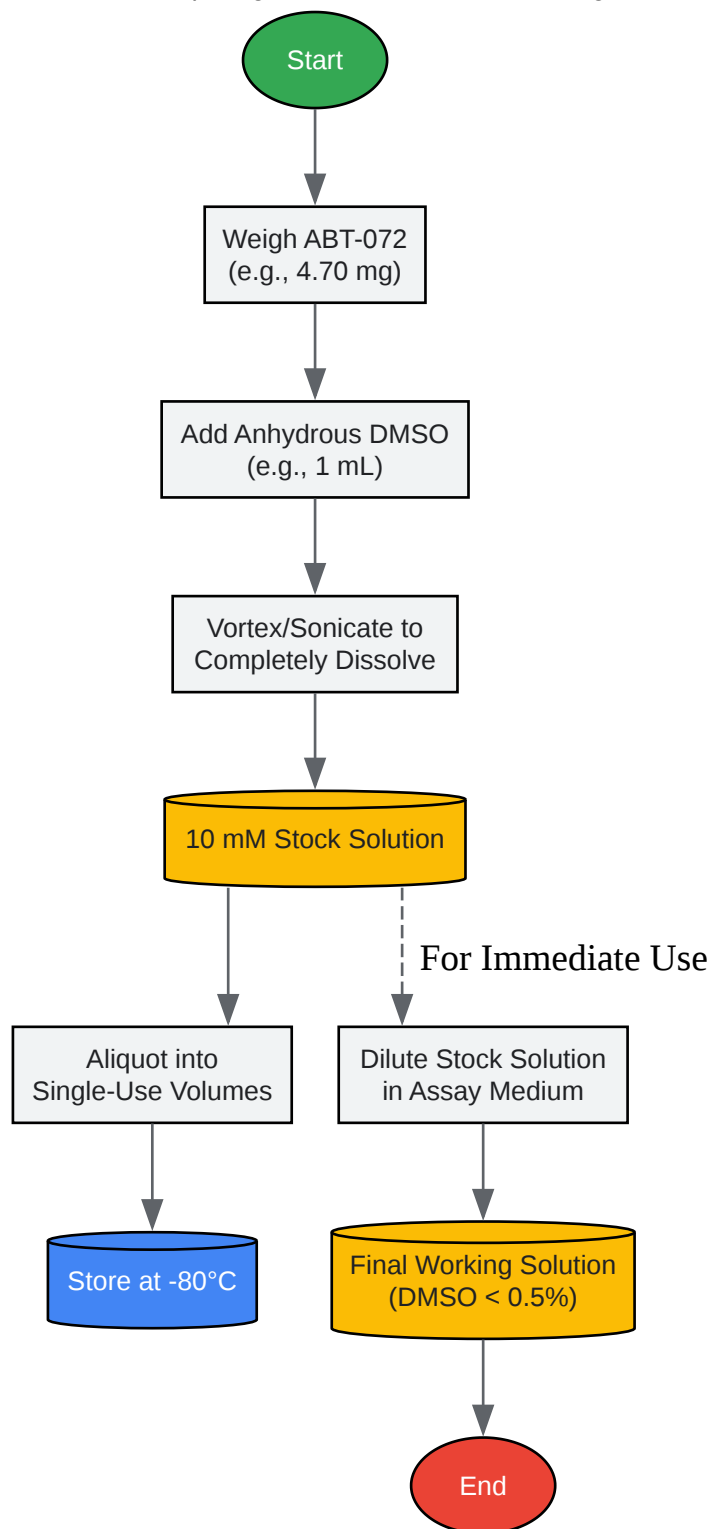
Mechanism of Action and Signaling Pathway

ABT-072 is a direct-acting antiviral agent that functions as a non-nucleoside inhibitor of the HCV NS5B polymerase.[1] NS5B is an RNA-dependent RNA polymerase that is critical for the replication of the viral RNA genome.[4] ABT-072 binds to an allosteric site on the enzyme, distinct from the active site for nucleoside triphosphates, which induces a conformational change that impairs its function and ultimately halts viral RNA synthesis.[1]

The expression of HCV proteins, including NS5B, can trigger host cell signaling pathways. Specifically, HCV NS5B has been shown to induce the expression of interferon- β (IFN- β) through the Toll-like receptor 3 (TLR3) signaling pathway.[5] By inhibiting NS5B, ABT-072 is expected to suppress this virus-induced IFN- β production, thereby modulating the host's innate immune response to the infection.



Workflow for Preparing ABT-072 Stock and Working Solutions

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References

- 1. ABT-072 | 1132936-00-5 | HVB93600 | Biosynth [biosynth.com]
- 2. Abt-072 | C24H27N3O5S | CID 57775240 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. ABT-072 | TargetMol [targetmol.com]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
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